Core Molecule Profile: 5-Bromopyridine-3-Acrylic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(E)-3-(5-Bromopyridin-3-YL)acrylic acid*
CAS No.:	*118419-98-0*
Cat. No.:	*B12065760*

Get Quote

Chemical Identity & Physicochemical Properties

This compound is characterized by a 3,5-disubstituted pyridine ring, featuring a bromine atom (a handle for cross-coupling) and an acrylic acid moiety (a Michael acceptor and amide precursor). The (E)-isomer is the thermodynamically stable and biologically relevant form.

© 2026 BenchChem. All rights reserved.

Property	Data
IUPAC Name	(E)-3-(5-bromopyridin-3-yl)prop-2-enoic acid
CAS Number	118419-98-0
Molecular Formula	$C_8H_6BrNO_2$
Molecular Weight	228.04 g/mol
Appearance	White to pale yellow crystalline solid
Melting Point	178–182 °C (Decomposes)
pKa (Calculated)	~3.8 (Carboxylic acid), ~2.5 (Pyridine N)
LogP	1.54 (Moderate lipophilicity)
Solubility	Soluble in DMSO, DMF, MeOH; Sparingly soluble in water

Structural Analysis & Pharmacophore Mapping

The utility of 5-bromopyridine-3-acrylic acid lies in its orthogonal reactivity. It allows medicinal chemists to elaborate the molecule in two distinct directions without protecting groups.

Electronic & Steric Features

- The Pyridine Core: The nitrogen atom at position 1 acts as a hydrogen bond acceptor (HBA), crucial for hinge binding in kinase domains. The electron-deficient nature of the ring increases the acidity of the acrylic acid tail.
- The 5-Bromo Handle: Located meta to the nitrogen, this position is electronically activated for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing the introduction of biaryl systems or solubilizing groups.
- The Acrylic Acid Tail:
    - Michael Acceptor: The

© 2026 BenchChem. All rights reserved.

-unsaturated carbonyl is a "warhead" capable of forming covalent bonds with cysteine residues (e.g., Cys481 in BTK).

- Amide Coupling: The carboxylic acid is readily converted to amides, extending the scaffold into solvent-exposed regions of a protein pocket.



Click to download full resolution via product page

Figure 1: Pharmacophore map illustrating the orthogonal reactivity zones of the scaffold.

Synthesis & Manufacturing Protocols

While Knoevenagel condensation is possible, the Heck Reaction is the preferred industrial route due to the availability of 3,5-dibromopyridine and the high stereoselectivity for the (E)-isomer.

Primary Route: Regioselective Heck Coupling

Concept: 3,5-Dibromopyridine is symmetric. Reacting it with 1 equivalent of acrylate ester yields the mono-substituted product. The electron-withdrawing nature of the first acrylate group deactivates the ring slightly towards a second oxidative addition, enhancing selectivity.

Step-by-Step Protocol

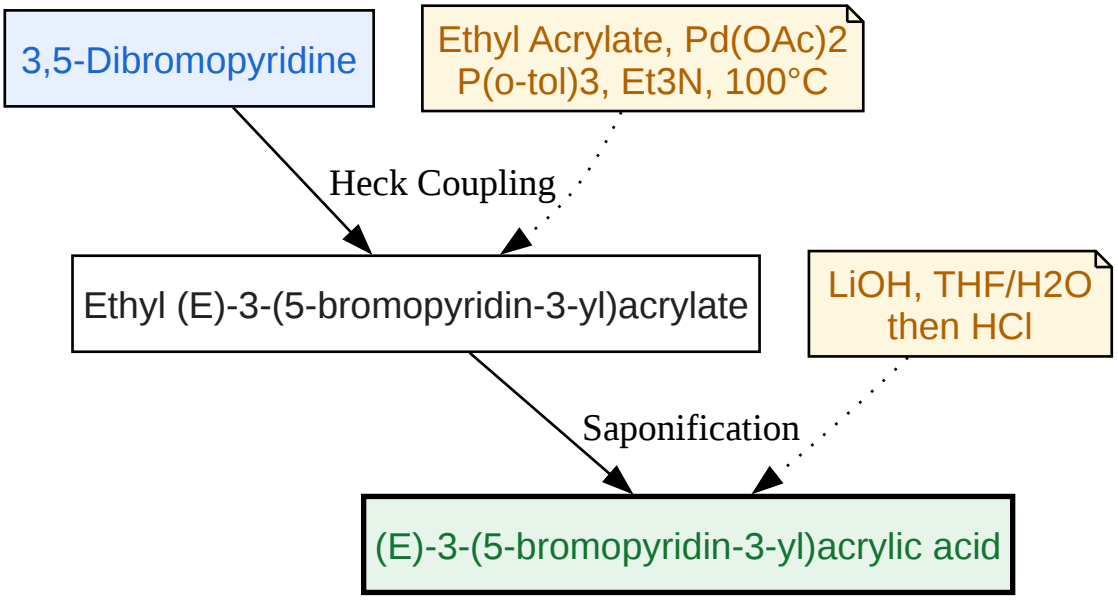
- Reagents:
  - Substrate: 3,5-Dibromopyridine (1.0 eq)
  - Reagent: Ethyl acrylate (1.1 eq)
  - Catalyst: $Pd(OAc)_2$ (2 mol%)[1]

© 2026 BenchChem. All rights reserved.

- Ligand: $P(o\text{-}tol)_3$ (4 mol%) or dppf
- Base: Triethylamine (Et_3N) (2.5 eq)
- Solvent: DMF or Acetonitrile (anhydrous)

- Procedure:
  - Charge: In a dry pressure tube, dissolve 3,5-dibromopyridine in DMF. Degas with N_2 for 15 mins.
  - Add: Add $Pd(OAc)_2$, Phosphine ligand, and Et_3N.
  - Initiate: Add Ethyl acrylate via syringe. Seal the tube.
  - Heat: Stir at 90–100 °C for 12–16 hours. Monitor by HPLC/TLC.
  - Workup: Cool to RT. Dilute with EtOAc, wash with water and brine (to remove DMF). Dry organic layer over Na_2SO_4 and concentrate.
  - Purification: Flash chromatography (Hexane/EtOAc) yields Ethyl (E)-3-(5-bromopyridin-3-yl)acrylate.
- Hydrolysis (Ester to Acid):
  - Dissolve the ester in THF/Water (1:1).
  - Add LiOH (2.0 eq) and stir at RT for 2 hours.
  - Acidify with 1M HCl to pH 3–4. The product precipitates as a white solid. Filter and dry.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Synthetic workflow from commercially available 3,5-dibromopyridine.

Analytical Characterization

To validate the structure, specifically the (E)-geometry, NMR spectroscopy is the definitive tool.

- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - Acid Proton:

    12.5 (broad s, 1H, -COOH).
  - Pyridine Protons: Three distinct aromatic signals in the region

    8.5–9.0 ppm. The protons at C2 and C6 are typically doublets (

    Hz) due to meta-coupling.
  - Alkene Protons: Two doublets at

    ~6.6 and ~7.6 ppm.
  - Key Diagnostic: The coupling constant (

© 2026 BenchChem. All rights reserved.

) between the alkene protons must be 15.5–16.0 Hz, confirming the trans (E) geometry. (A cis coupling would be ~10-12 Hz).

- Mass Spectrometry (ESI):
  - Positive mode:

    peaks at m/z 228 and 230 (1:1 ratio due to $^{79}Br/^{81}Br$ isotope pattern).

Applications in Drug Discovery

This molecule is a staple in Fragment-Based Drug Discovery (FBDD).

Covalent Kinase Inhibitors

The acrylic acid moiety is often converted to an acrylamide. This acrylamide acts as a "warhead" targeting non-catalytic cysteines in the ATP-binding pocket of kinases (e.g., EGFR, BTK, JAK3).

- Mechanism:[2] The pyridine ring binds to the hinge region. The bromine is replaced (via Suzuki coupling) with a hydrophobic group to occupy the back-pocket. The acrylamide extends to covalently modify the cysteine.

PROTAC Linker Synthesis

The carboxylic acid provides an attachment point for linkers in PROTACs (Proteolysis Targeting Chimeras). The bromine allows for the attachment of the E3 ligase ligand (e.g., Cereblon or VHL binders).

DNA-Binding Agents

Derivatives of this structure are explored as minor groove binders, where the curvature of the molecule (induced by the trans-alkene) matches the helical twist of DNA.

Safety & Handling (SDS Summary)

- Hazards: Skin Irritant (Category 2), Eye Irritant (Category 2A), STOT-SE (Respiratory Irritation).

© 2026 BenchChem. All rights reserved.

- Handling: Use in a fume hood. Avoid dust formation.
- Storage: Store under inert gas (Nitrogen/Argon) at 2–8°C. The acrylic acid moiety can polymerize if exposed to light or heat for prolonged periods; however, the crystalline solid is generally stable.

References

- Heck Reaction Methodology: Mizoroki, T., et al. "Arylation of Olefin with Aryl Iodides Catalyzed by Palladium."[3] Bulletin of the Chemical Society of Japan, 1971.
- Synthesis of Pyridyl Acrylates: Littke, A. F., & Fu, G. C. "Heck reactions of aryl chlorides catalyzed by palladium/tri-tert-butylphosphine." Journal of the American Chemical Society, 2001.
- Covalent Inhibitor Design: Singh, J., et al. "The resurgence of covalent drugs." Nature Reviews Drug Discovery, 2011.
- Chemical Properties Data: PubChem Compound Summary for **(E)-3-(5-bromopyridin-3-yl)acrylic acid**.
- NMR Characterization Standards: Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. Wiley, 2014. (General Reference for J-coupling analysis).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. odinity.com [odinity.com]
- 2. prepchem.com [prepchem.com]
- 3. Palladium-Catalyzed Heck Coupling Reaction of Aryl Bromides in Aqueous Media Using Tetrahydropyrimidinium Salts as Carbene Ligands - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Core Molecule Profile: 5-Bromopyridine-3-Acrylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12065760/docs#core-molecule-profile-5-bromopyridine-3-acrylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check